

# Essential Safety and Logistical Information for Handling Einecs 273-067-9

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Compound of Interest		
Compound Name:	Einecs 273-067-9	
Cat. No.:	B15197077	Get Quote

Chemical Identification: **Einecs 273-067-9** is identified as a complex substance, "Nonylphenol, compound with N-(2-aminoethyl)ethane-1,2-diamine and N,N'-bis(2-aminoethyl)ethane-1,2-diamine". This substance is often found as a component in mixtures, and specific safety data for the pure compound is limited. The following guidance is based on available information for mixtures containing this substance and general principles of laboratory safety. A thorough risk assessment should be conducted before handling the pure substance.

### **Immediate Safety Precautions:**

Proper personal protective equipment (PPE) is crucial to minimize exposure and ensure safety when handling this chemical. The following table summarizes the recommended PPE based on available safety data sheets for mixtures containing this substance.



Protection Type	Recommended Equipment	Standard	Notes
Hand Protection	Chemical-resistant gloves	EN374	In case of handling the molten product, insulating protective gloves are required.
Eye Protection	Safety glasses or goggles	EN 166	Designed to protect against powders and dusts; chemical splash goggles are recommended for liquids.
Skin and Body Protection	Protective clothing, impervious apron, long sleeves	-	To be worn when handling the material, especially in its pure or heated form.
Respiratory Protection	Not typically required under normal use with good ventilation.	-	In case of insufficient ventilation, or if vapors are generated, a suitable respiratory protection should be worn. A self-contained breathing apparatus is necessary in case of fire.

## **Operational and Disposal Plans:**

Handling and Storage:

- Ensure good ventilation in the work area.
- Wear the personal protective equipment outlined above.
- Handle in accordance with good industrial hygiene and safety procedures.



- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.
- · Avoid all unnecessary exposure.
- Provide good ventilation in the process area to prevent the formation of vapor.
- Store away from direct sunlight and other heat sources.
- Keep away from heat, sparks, and flame.
- Store in a well-ventilated place.

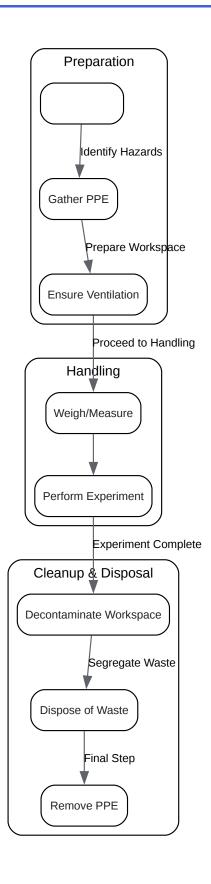
#### Disposal:

- Dispose of materials or solid residues at an authorized site.
- Do not allow the product to enter sewers or public waters.
- Notify authorities if liquid enters sewers or public waters.
- Follow all local, regional, and national regulations for chemical waste disposal.

## **Experimental Workflow for Safe Handling:**

The following diagram illustrates a logical workflow for ensuring safety when working with **Einecs 273-067-9**.





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Caption: Logical workflow for the safe handling of chemical substances.







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